

Chemical Profile of Zirconium Stearate

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Compound Focus: Zirconium stearate

CAS No.: 15844-92-5

Cat. No.: S1520585

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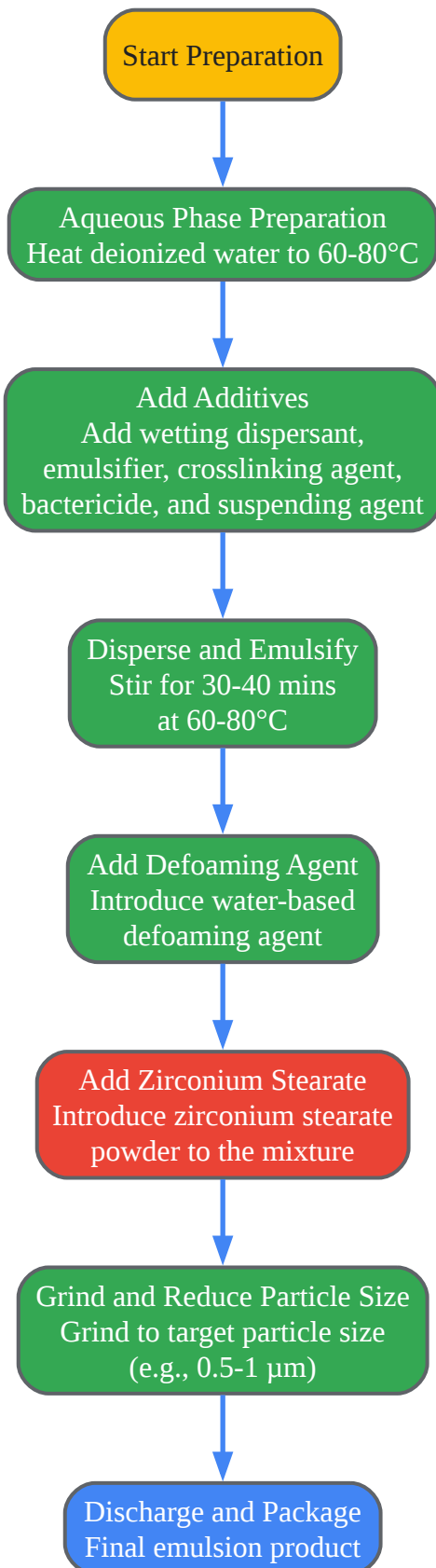
The table below summarizes the key identifiers and physical properties of **Zirconium Stearate** as found in the available literature.

Property	Description
IUPAC Name	Zirconium(4+) octadecanoate [1]
Chemical Formula	$C_{72}H_{140}O_8Zr$ [1]
Molar Mass	1225.1 g/mol [1]
Appearance	White powder [1]
Primary Documented Uses	Raw material for waterproofing, emulsion stabilizer , and flattening agent [1].
Solubility in Water	Insoluble [1]

Proposed Experimental Workflow for Emulsion Preparation

Since explicit protocols for **zirconium stearate** emulsion were not found, the following workflow is a suggested approach based on general practices for preparing metal stearate-stabilized emulsions. You should

validate and optimize these steps in the lab.



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Application Considerations and Comparative Analysis

Zirconium stearate is classified as a "metallic soap" [1]. In emulsions, metal stearate particles like **zirconium stearate** likely act through **steric hindrance**, where particles adsorb at the oil-water interface, forming a physical barrier that prevents droplets from coalescing [2].

For context, the table below compares **zirconium stearate** with other metal stearates mentioned in the search results, though their specific application data is also limited.

Stearate Type	Key Documented Applications in Emulsions / Systems	Key Characteristics
Zirconium Stearate	Waterproofing materials, emulsion stabilizer , flattening agent [1].	White powder, water-insoluble [1].
Ultrafine Zinc Stearate	Cosmetics (sunscreens, makeup), pharmaceuticals (topical delivery), coatings (anti-settling agent) [2].	Sub-micron particle size (<1 µm) for better dispersion; functions as lubricant, stabilizer [2] [3].
Calcium Stearate Emulsion	Paper coatings, water-based paints, lubricant & release agent for plastics/rubber, waterproofing [4].	Aqueous dispersion; used as stabilizer, lubricant, and non-toxic additive [4].

Critical Gaps and Further Research

- **Mechanism of Action:** The specific functional mechanism of **zirconium stearate** as an emulsion stabilizer is not detailed in the search results.
- **Quantitative Formulations:** Exact concentrations, processing parameters (like stirring speed), and characterization methods for the final emulsion are not available for **zirconium stearate**.
- **Protocol Specificity:** The provided workflow is a generalized guide. It is crucial to base your lab work on specialized pharmaceutical and chemical resources not fully captured in this search.

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References

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2. Unveiling the Synergy: The Science and Applications of Ultrafine Zinc... [nanotrun.com]
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